Application Note: Synthesis of 3,3-Dibromochroman-4-one via Copper(II) Bromide

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Compound of Interest

Compound Name:	*3,3-Dibromochroman-4-one*
CAS No.:	*98592-23-5*
Cat. No.:	*B13993835*

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Introduction & Scope

Chroman-4-ones (dihydrobenzopyrans) are privileged scaffolds in medicinal chemistry, serving as key intermediates for the synthesis of chromones, flavanones, and coumarins. The introduction of bromine atoms at the C3 position is a critical activation step, enabling subsequent transformations such as elimination to 3-bromochromones or substitution with nucleophiles (e.g., azides, amines) to generate bioactive peptidomimetics and SIRT2 inhibitors.

While elemental bromine (

) is the traditional reagent for

-bromination, it is hazardous, difficult to handle, and often yields mixtures of mono- and poly-brominated products due to rapid acid-catalyzed enolization. Copper(II) bromide (

) offers a superior alternative. In a heterogeneous solvent system (typically Ethyl Acetate/Chloroform),

acts as both the brominating agent and the Lewis acid catalyst, providing controlled, stepwise bromination.

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This protocol specifically addresses the synthesis of the 3,3-dibromo derivative. While

is renowned for its selectivity in mono-bromination (yielding 3-bromochroman-4-one), the gem-dibromide can be accessed by adjusting the stoichiometry and reaction duration, exploiting the thermodynamic equilibrium of the copper-enolate intermediate.

Reaction Chemistry & Mechanism

The reaction proceeds via a Single Electron Transfer (SET) or a Ligand Transfer mechanism involving a copper-enolate species. Unlike electrophilic halogenation with

, which relies on the concentration of free enol, the

reaction is mediated by the coordination of the ketone oxygen to the copper center.

Mechanistic Pathway[1][2][3][4][5]

- Coordination: The carbonyl oxygen of chroman-4-one coordinates to the Lewis acidic

  .

- Enolization: The acidity of the

  -protons (C3) is enhanced, facilitating deprotonation and formation of a Cu(II)-enolate radical complex.

- Bromine Transfer: A bromide ligand is transferred from the metal to the

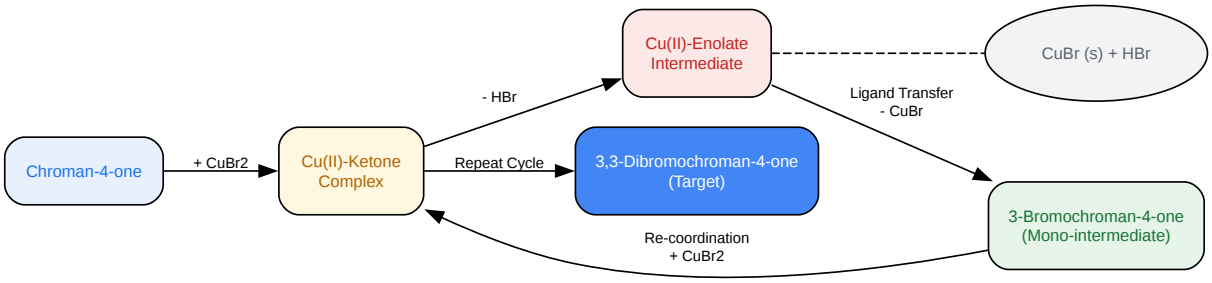
  -carbon, reducing Cu(II) to Cu(I) (precipitating as CuBr).

- Second Bromination: For the dibromo product, the mono-brominated intermediate re-enters the cycle. The electron-withdrawing effect of the first bromine actually facilitates the second enolization under these conditions, allowing the introduction of the second bromine atom.

Reaction Scheme

Mechanistic Diagram

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Caption: Stepwise bromination mechanism via Copper(II) enolate intermediates.

Experimental Protocol

Target Compound: **3,3-Dibromochroman-4-one** CAS Registry Number: 1025-86-1 (Analogous mono-bromo); Dibromo derivatives are often generated in situ or isolated immediately.

Reagents & Equipment

Reagent	MW (g/mol)	Equiv.	Role
Chroman-4-one	148.16	1.0	Substrate
Copper(II) Bromide	223.35	5.0*	Brominating Agent
Ethyl Acetate	-	Solvent	Solvent (Polar/Aprotic)
Chloroform	-	Solvent	Solvent (Solubilizer)

*Note: Theoretically, 4.0 equivalents are required (2 CuBr2 per Br atom). We use 5.0 to ensure completion and account for moisture sensitivity.

Step-by-Step Procedure

Phase 1: Reaction Setup

- Preparation of Catalyst: Finely grind Copper(II) Bromide (

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) using a mortar and pestle.

is hygroscopic; weigh quickly or dry in an oven at 100°C for 1 hour prior to use if the bottle is old.

- Solvent System: Prepare a 1:1 (v/v) mixture of Ethyl Acetate (EtOAc) and Chloroform (

). This mixture ensures the ketone stays in solution while the

  remains largely heterogeneous, controlling the reaction rate.

- Assembly: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve Chroman-4-one (10 mmol, 1.48 g) in 40 mL of the solvent mixture.

- Addition: Add the finely powdered

  (50 mmol, 11.17 g) to the stirring solution. The mixture will appear as a dark suspension.

Phase 2: Bromination

- Reflux: Heat the mixture to vigorous reflux (approx. 70-75°C).

- Monitoring: The reaction typically evolves HBr gas (acidic fumes). Ensure the condenser is vented to a fume hood or a neutralizing trap (NaOH solution).

- Color Change: As the reaction proceeds, the dark brown/black

  will be consumed and replaced by a white precipitate of Copper(I) Bromide (

).

- Timeline:

  - Mono-bromination: Complete in ~2–4 hours.

  - Di-bromination: Continue reflux for 8–12 hours. Monitor by TLC (Hexane:EtOAc 4:1) or GC-MS. The dibromo product is less polar than the mono-bromo intermediate.

Phase 3: Workup & Isolation

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- Filtration: Cool the reaction mixture to room temperature. Filter the suspension through a Celite pad or sintered glass funnel to remove the white

  solid. Wash the solid cake with fresh

  (2 x 10 mL).

  - Note: The filtrate should be green (due to trace dissolved Cu salts).

- Decolorization: If the filtrate is dark green, wash with cold water (2 x 20 mL) to remove residual copper salts. Dry the organic layer over anhydrous

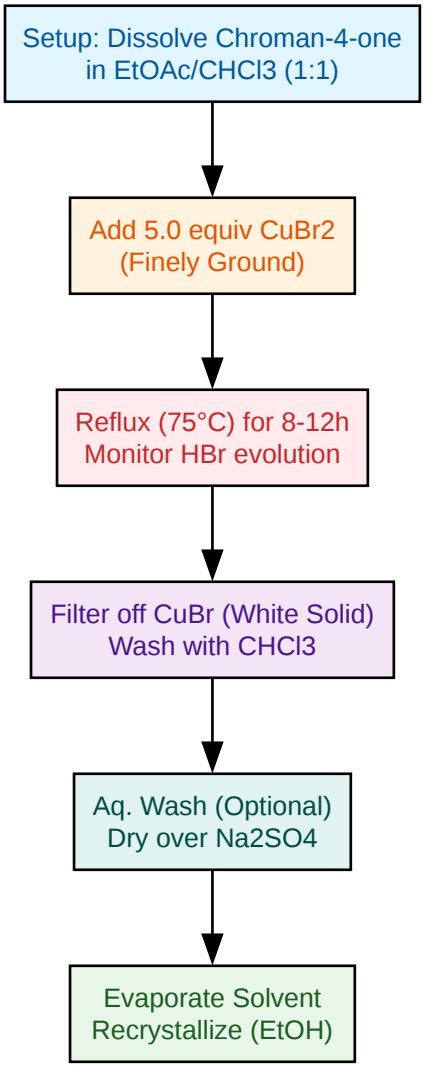
  .

- Evaporation: Concentrate the filtrate under reduced pressure (Rotavap) to yield a yellow/orange oil or solid.

- Crystallization: Recrystallize the crude product from Ethanol or Diethyl Ether/Hexane. **3,3-Dibromochroman-4-one** typically crystallizes as pale yellow needles.

Workflow Diagram

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Caption: Operational workflow for the synthesis of **3,3-dibromochroman-4-one**.[1]

Characterization & Quality Control

Verification of the gem-dibromo structure is crucial to distinguish it from the mono-bromo derivative or the elimination product (3-bromochromone).

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Technique	Expected Result (3,3-Dibromochroman-4-one)	Comparison (Mono-bromo)
1H NMR	Disappearance of C3 protons. A singlet (2H) for C2-H at ~4.5-5.0 ppm (shifted downfield due to adjacent Br). No coupling to C3-H.	Doublet of doublets for C3-H and C2-H (ABX system).
13C NMR	Quaternary Carbon at C3. Signal at ~60-70 ppm. Carbonyl (C4) shifted upfield relative to parent ketone.	Methine signal (CH-Br) at ~45-50 ppm.
Mass Spec	Isotope Pattern: M+, M+2, M+4 in 1:2:1 ratio (characteristic of two Br atoms).	M+, M+2 in 1:1 ratio.
Appearance	Pale yellow crystalline solid.	Off-white solid.[2]

Troubleshooting & Optimization ("Expertise & Experience")

The synthesis of the dibromo species fights against the thermodynamics of elimination. The following insights address common pitfalls:

- Problem: Incomplete Reaction (Mono-bromo persists).
  - Cause: Insufficient active

    or water contamination.
  - Solution: Add an additional 1.0 equiv of

    and continue reflux. Ensure the

    is fresh (black/grey, not green).
- Problem: Formation of 3-Bromochromone (Elimination).

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- Cause: Extended heating or acidic conditions promoting dehydrobromination.
- Solution: Do not reflux excessively beyond conversion. The dibromo compound is thermally unstable and can eliminate HBr to form the unsaturated chromone. If this occurs, lower the reflux temperature or switch to pure Ethyl Acetate (lower boiling point than the mix).

- Problem: Green/Blue Filtrate.
  - Cause: Solubilized Copper species.
  - Solution: This is normal.[3] A quick wash with water removes the inorganic copper salts. Do not use ammonia, as it may react with the bromoketone.

Safety & Handling

- Copper(II) Bromide: Harmful if swallowed. Causes skin and eye irritation. Hygroscopic.
- -Bromo Ketones:Lachrymators. These compounds are potent eye and respiratory irritants (similar to tear gas).[4] All operations, including weighing and filtration, must be performed in a functioning fume hood.
- HBr Gas: Corrosive. Use a base trap (bubbler with dilute NaOH) during reflux.

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